

Tetrahydrofuran-D8 and Water: A Guide to their Miscibility for Researchers

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Compound of Interest

Compound Name: Tetrahydrofuran-D8

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This technical guide addresses the miscibility of deuterated tetrahydrofuran (THF-d8) with water, a topic of interest for researchers, scientists, and professionals in drug development and various chemical sciences. This document provides a comprehensive overview of their interaction, supported by physical property data and a conceptual framework.

Executive Summary

Tetrahydrofuran-D8 (C_4D_8O), the deuterated isotopologue of tetrahydrofuran (THF), is considered miscible with water.^[1] This property is analogous to that of its non-deuterated counterpart, THF, which is also fully miscible with water under standard conditions.^{[2][3][4]} This miscibility is attributed to the polar nature of the THF molecule, which allows for hydrogen bonding with water molecules.^[5] While generally miscible, it is important to note that the THF-water binary system can exhibit a "miscibility gap" under specific temperature and concentration conditions, leading to phase separation.^{[6][7]}

Physical Properties and Miscibility

The substitution of hydrogen atoms with deuterium in THF-d8 results in slight alterations to its physical properties compared to standard THF. However, these changes do not significantly impact its miscibility with water. Both compounds are colorless liquids at room temperature and are versatile solvents in organic chemistry.^[3]

A summary of the relevant physical properties is presented in Table 1.

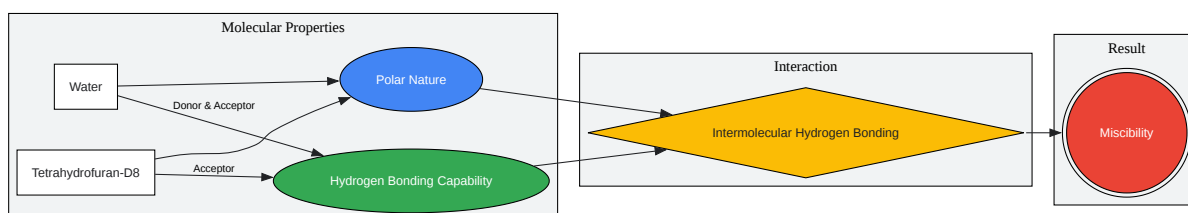
Table 1: Comparison of Physical Properties of Tetrahydrofuran and **Tetrahydrofuran-D8**

Property	Tetrahydrofuran (THF)	Tetrahydrofuran-D8 (THF-d8)
Molecular Formula	C ₄ H ₈ O	C ₄ D ₈ O
Molar Mass	72.11 g/mol [2]	80.16 g/mol [8]
Density at 25 °C	0.889 g/mL[2]	0.985 g/mL[8]
Boiling Point	66 °C[4]	65-66 °C[8]
Melting Point	-108.4 °C[2]	-106 °C[8]
Miscibility with Water	Miscible[3][4]	Miscible[1]

The Mechanism of Miscibility

The miscibility of both THF and THF-d8 with water is a result of their molecular structures. The oxygen atom in the ether group of the tetrahydrofuran ring is a hydrogen bond acceptor, allowing it to form hydrogen bonds with the hydrogen atoms of water molecules. This interaction overcomes the hydrophobic nature of the molecule's carbon backbone, enabling the two liquids to mix in all proportions.

The logical relationship for miscibility is illustrated in the following diagram:



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Caption: Logical diagram illustrating the factors leading to the miscibility of **Tetrahydrofuran-D8** and water.

Experimental Determination of Miscibility

The miscibility of a liquid with water can be determined through several established experimental protocols:

- **Visual Observation:** The simplest method involves mixing the two liquids and visually inspecting the resulting solution. A single, clear phase indicates miscibility, while the formation of layers or a cloudy emulsion suggests immiscibility or partial miscibility.
- **Spectroscopic Analysis:** Techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy can be employed to confirm miscibility at a molecular level. In a mixture of THF-d8 and water (H₂O), the presence of a single set of peaks for water protons that may shift depending on the concentration of THF-d8 would indicate a homogeneous solution.
- **Phase Titration:** This method involves titrating one liquid into the other while monitoring for the point of phase separation (cloud point). This is particularly useful for determining the boundaries of a miscibility gap.

The Miscibility Gap of Tetrahydrofuran and Water

While THF and water are miscible at room temperature, they exhibit a lower critical solution temperature (LCST), meaning they can become immiscible at elevated temperatures.[6] This phenomenon, known as a "miscibility gap," occurs within a specific range of temperatures and compositions.[6][7] For the THF-water system, this immiscibility has been observed at temperatures between approximately 70°C and 140°C.[6] It is reasonable to expect that THF-d8 and water would exhibit a similar, though potentially slightly shifted, miscibility gap due to isotopic effects. Researchers working with these mixtures at elevated temperatures should be aware of this potential for phase separation.

Conclusion

Tetrahydrofuran-D8 is miscible with water under standard laboratory conditions. This property is analogous to its non-deuterated form and is driven by the polar nature of the THF molecule and its ability to form hydrogen bonds. For applications at elevated temperatures, researchers should consider the potential for a miscibility gap, which could lead to phase separation. The experimental protocols outlined in this guide can be utilized to verify miscibility under specific experimental conditions.

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